

Graveoline: A Technical Guide to its Antimicrobial Spectrum

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Compound of Interest

Compound Name: Graveoline

Cat. No.: B000086

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Introduction

Graveoline is a quinolone alkaloid that has demonstrated notable antifungal and antibacterial properties, positioning it as a compound of interest for further investigation in the development of new antimicrobial agents. This technical guide provides a comprehensive overview of the current scientific knowledge regarding the antimicrobial spectrum of **Graveoline**, including quantitative data on its efficacy, detailed experimental protocols for its evaluation, and an exploration of its putative mechanism of action.

Antimicrobial Spectrum: Quantitative Data

The antimicrobial activity of **Graveoline** has been evaluated against a range of bacteria and fungi. The available data on its Minimum Inhibitory Concentration (MIC) are summarized below. It is important to note that while MIC values indicate the concentration required to inhibit microbial growth, data on Minimum Bactericidal Concentration (MBC) and Minimum Fungicidal Concentration (MFC), which represent the concentrations required to kill the microorganisms, are not extensively available in the current literature for **Graveoline**.

Antibacterial Spectrum

Graveoline has shown activity against both Gram-positive and Gram-negative bacteria.

Table 1: Antibacterial Minimum Inhibitory Concentration (MIC) of **Graveoline**

Bacterial Species	Strain	MIC (µg/mL)	Reference
Staphylococcus aureus	ATCC 25923	1000	
Enterococcus faecalis	ATCC 29212	500	
Escherichia coli	ATCC 25922	1000	

Antifungal Spectrum

The antifungal activity of **Graveoline** has been primarily investigated against *Candida albicans*.

Table 2: Antifungal Minimum Inhibitory Concentration (MIC) of **Graveoline**

Fungal Species	Strain	MIC (µg/mL)	Reference
<i>Candida albicans</i>	Not Specified	250 - 500	

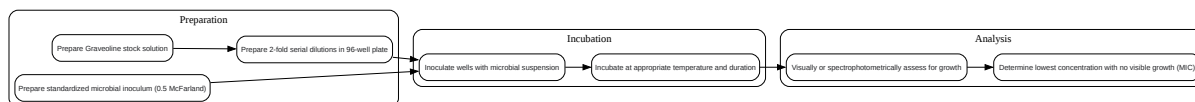
Experimental Protocols

The following are detailed methodologies for determining the antimicrobial spectrum of compounds like **Graveoline**. These protocols are based on established standards and are provided to facilitate further research and validation.

Determination of Minimum Inhibitory Concentration (MIC)

The broth microdilution method is a standard procedure for determining the MIC of an antimicrobial agent.

Workflow for MIC Determination



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Workflow for determining Minimum Inhibitory Concentration (MIC).

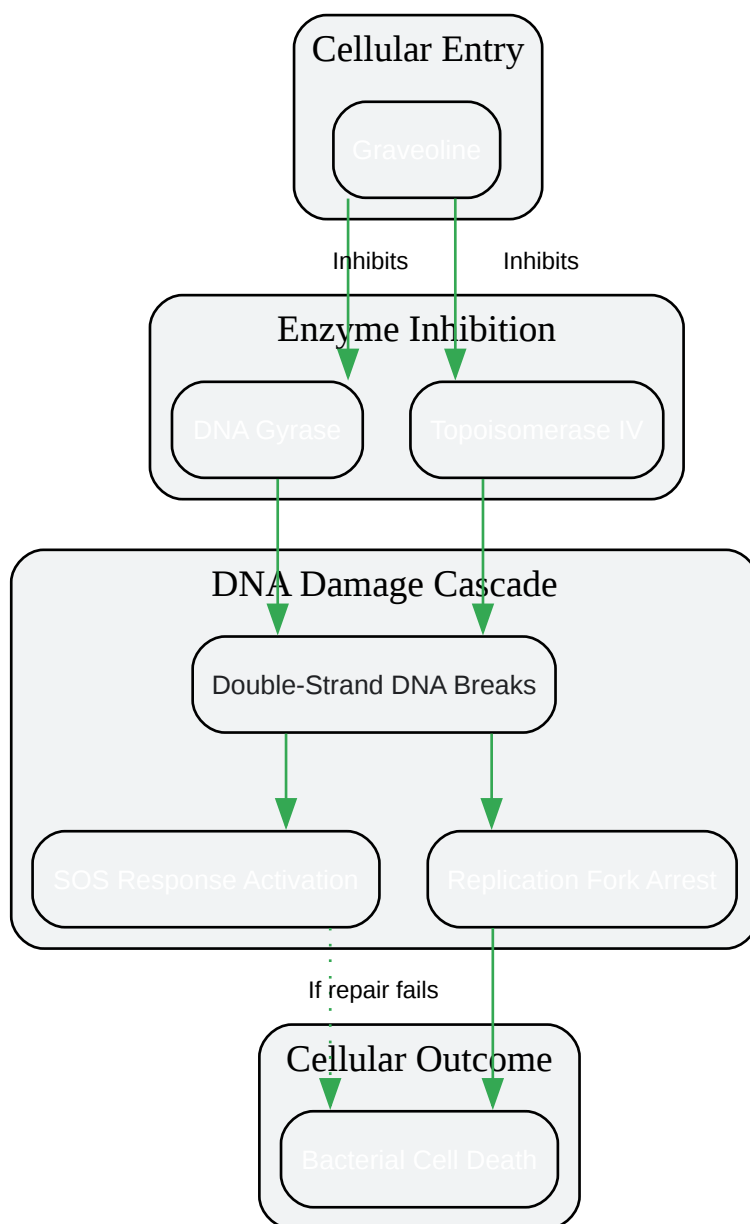
Detailed Steps:

- Preparation of **Graveoline** Dilutions: A stock solution of **Graveoline** is prepared in a suitable solvent (e.g., DMSO). Serial two-fold dilutions are then made in a 96-well microtiter plate containing an appropriate growth medium (e.g., Mueller-Hinton Broth for bacteria, RPMI-1640 for fungi).
- Inoculum Preparation: The test microorganism is cultured overnight and then diluted to achieve a turbidity equivalent to the 0.5 McFarland standard. This standardized suspension is further diluted to the final desired inoculum concentration.
- Inoculation: Each well of the microtiter plate is inoculated with the prepared microbial suspension.
- Incubation: The plate is incubated under conditions suitable for the growth of the test microorganism (e.g., 37°C for 24 hours for bacteria, 35°C for 48 hours for fungi).
- MIC Determination: The MIC is recorded as the lowest concentration of **Graveoline** at which there is no visible growth of the microorganism.

Determination of Minimum Bactericidal/Fungicidal Concentration (MBC/MFC)

Following the determination of the MIC, the MBC or MFC can be ascertained to evaluate the cidal activity of the compound.

Workflow for MBC/MFC Determination



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